

Disperse Orange 30 chemical structure and properties

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Compound of Interest

Compound Name: Disperse Orange 30

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Disperse Orange 30: A Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Orange 30 is a monoazo dye belonging to the disperse class of colorants.^[1] These dyes are characterized by their low water solubility and are primarily used for dyeing hydrophobic synthetic fibers. **Disperse Orange 30** is particularly effective for polyester, acetate, and blended fabrics, where it is applied from a fine aqueous dispersion.^{[2][3][4]} This document provides a comprehensive overview of the chemical structure, properties, synthesis, and application protocols for **Disperse Orange 30**.

Chemical Structure and Identification

Disperse Orange 30 is synthesized through the diazotization of 2,6-dichloro-4-nitroaniline, followed by a coupling reaction with N-(2-cyanoethyl)-N-(2-acetoxyethyl)aniline.^{[1][5]} The resulting molecule is a non-ionic compound with a distinct chemical structure.

IUPAC Name: 2-[N-(2-cyanoethyl)-4-[(2,6-dichloro-4-nitrophenyl)diazenyl]anilino]ethyl acetate^[6]

Synonyms: C.I. **Disperse Orange 30**, Disperse Yellow Brown 2RFL, Disperse Orange S-4RL^[7]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	12223-23-3, 5261-31-4[1][2]
Molecular Formula	C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄ [1][2][3]
Molecular Weight	450.28 g/mol [8][9]
C.I. Number	11119[1]

Physicochemical Properties

Disperse Orange 30 is a brown or orange-brown powder.[1][5] Its low water solubility is a defining characteristic, necessitating its application as a dispersion in the dyeing process.

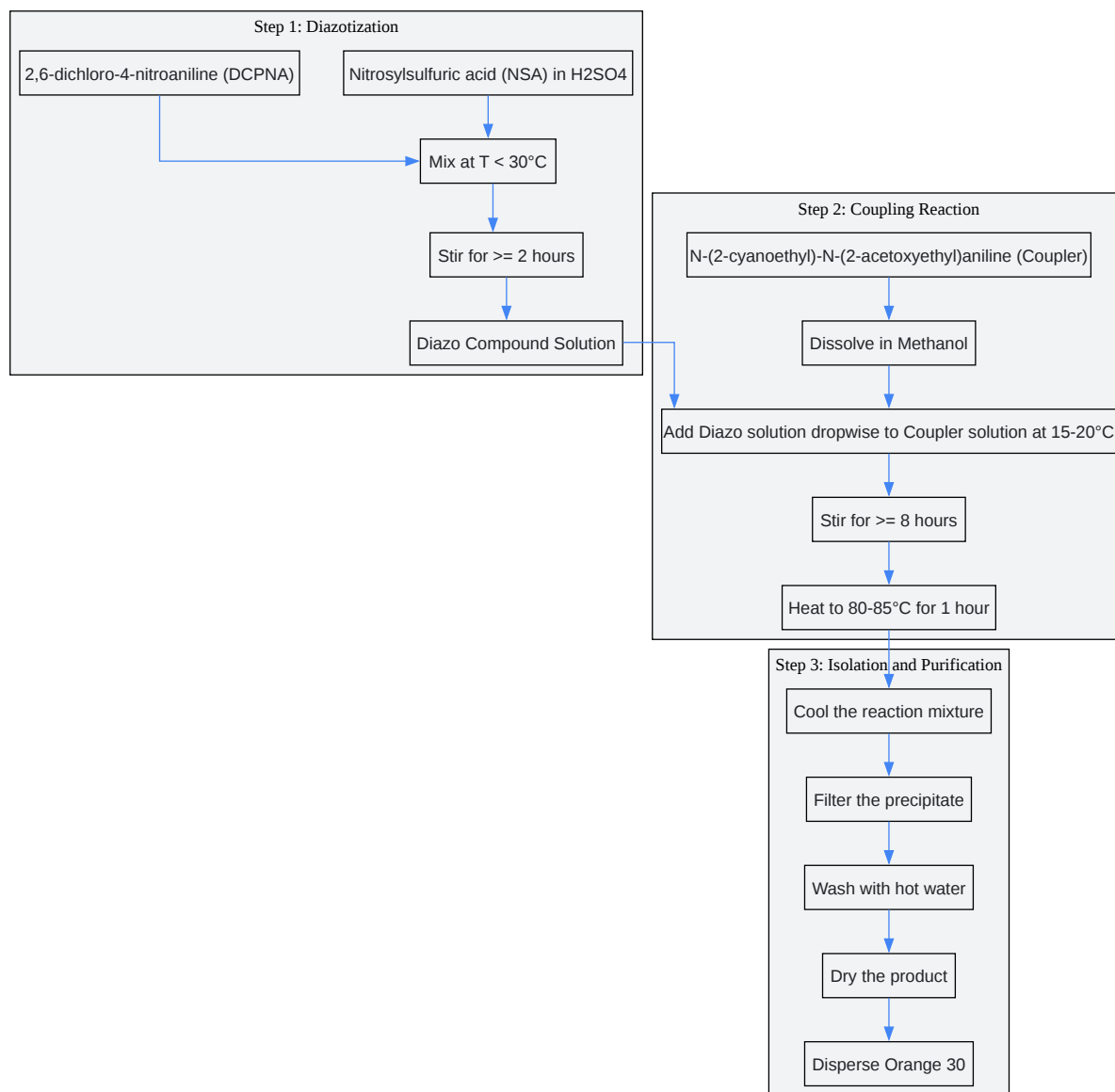
Table 2: Physicochemical Data

Property	Value
Density	1.38 g/cm ³ [3]
Boiling Point	645°C at 760 mmHg[3]
Flash Point	343.9°C[3]
Solubility	Insoluble in water; soluble in some polar organic solvents at elevated temperatures.[2]
UV-Vis Absorption Maximum (λ _{max})	425 nm, 495 nm (Reported values vary depending on the solvent and measurement conditions)[7][10]

Experimental Protocols

Synthesis of Disperse Orange 30

The synthesis of **Disperse Orange 30** involves a two-step diazotization and coupling reaction. The general methodology is outlined below, based on typical procedures for azo dye synthesis.

Experimental Workflow: Synthesis of **Disperse Orange 30**[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **Disperse Orange 30**.

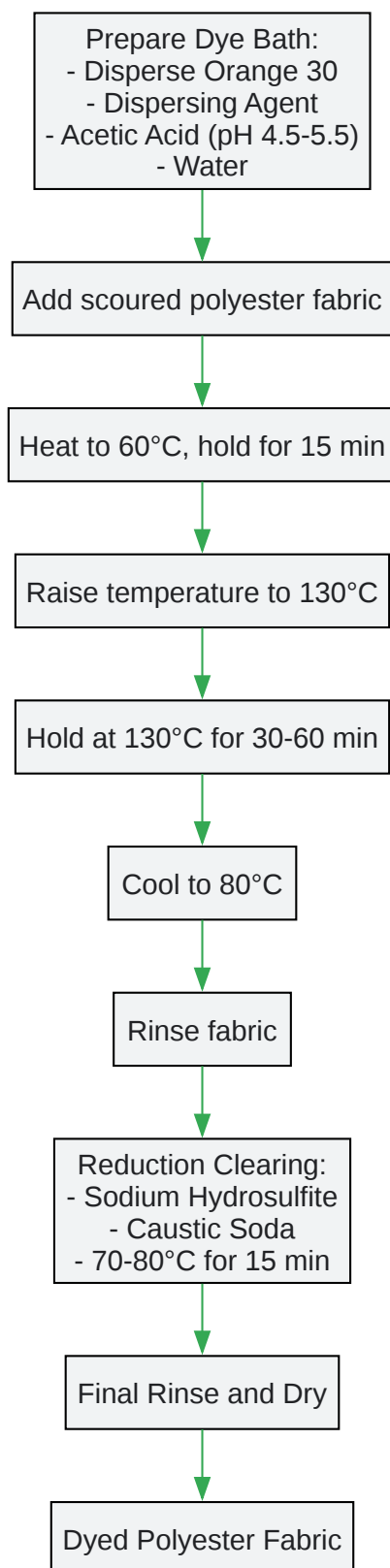
Methodology:

- **Diazotization:** 2,6-dichloro-4-nitroaniline is slowly added to a solution of nitrosylsulfuric acid in sulfuric acid, maintaining the temperature below 30°C. The mixture is stirred for at least two hours to ensure the completion of the diazo reaction.[\[11\]](#)
- **Coupling:** The diazo compound solution is then added dropwise to a solution of the coupling component, N-(2-cyanoethyl)-N-(2-acetoxyethyl)aniline, dissolved in a suitable solvent like methanol, while keeping the temperature between 15-20°C.[\[11\]](#) The reaction is stirred for several hours.
- **Isolation:** The temperature is raised to 80-85°C for about an hour, then cooled. The precipitated **Disperse Orange 30** is isolated by filtration, washed with hot water to remove impurities, and then dried.[\[11\]](#)

High-Temperature Exhaust Dyeing of Polyester

Disperse Orange 30 is typically applied to polyester fabrics using a high-temperature, high-pressure exhaust dyeing method. This process swells the polyester fibers, allowing the dye molecules to penetrate and become trapped within the fiber structure.

Experimental Workflow: High-Temperature Polyester Dyeing



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Caption: Standard procedure for high-temperature exhaust dyeing of polyester.

Methodology:

- **Fabric Preparation:** The polyester fabric is first scoured in a solution containing a non-ionic detergent (e.g., 2 g/L) and sodium carbonate (e.g., 1 g/L) at approximately 70°C to remove any impurities.[12] The fabric is then thoroughly rinsed and dried.
- **Dye Bath Preparation:** A dye bath is prepared containing **Disperse Orange 30** (e.g., 1-3% on weight of fabric), a dispersing agent, and acetic acid to maintain a pH of 4.5-5.5.[13][14]
- **Dyeing Process:** The scoured fabric is introduced into the dye bath. The temperature is raised to 60°C and held for 15 minutes.[13] Then, the temperature is increased to 130°C and maintained for 30-60 minutes to allow for dye diffusion and fixation.[13][14]
- **Post-Dyeing Treatment:** The dye bath is cooled to 80°C, and the fabric is rinsed. A reduction clearing process is performed using a solution of sodium hydrosulfite and caustic soda at 70-80°C for 15 minutes to remove unfixed dye from the fiber surface, which improves wash fastness.[14] The fabric is then given a final rinse and dried.

Safety and Toxicology

Disperse dyes, as a class, can be associated with skin sensitization and contact dermatitis, particularly in occupational settings. However, official assessments of **Disperse Orange 30** suggest a low risk under current usage patterns.

Table 3: Toxicological Profile

Parameter	Finding
Acute Oral Toxicity	LD50 (rat) >2000 mg/kg (Data for the related Disperse Orange 25)[15]
Skin Irritation	May cause skin irritation and allergic skin reactions.[16]
Eye Irritation	Causes serious eye irritation.[16]
Environmental Fate	May remain in the environment for a long time but is not expected to accumulate in organisms. [17]

A screening assessment by the Government of Canada concluded that **Disperse Orange 30** is not entering the environment in quantities or under conditions that constitute a danger to the environment or human health.[17]

Applications

The primary application of **Disperse Orange 30** is in the textile industry for dyeing synthetic fibers.

- Polyester and Polyester/Cotton Blends: It provides good color fastness and is suitable for high-temperature dyeing methods.[1]
- Acetate Fibers: It can be used to dye acetate, typically resulting in a more yellowish shade compared to polyester.[1]
- Direct Printing: Suitable for the direct printing of polyester and blended fabrics.[3][4]
- Supercritical CO₂ Dyeing: Its solubility in supercritical carbon dioxide makes it a candidate for this waterless dyeing technology.[18]

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Page loading... [wap.guidechem.com]
- 3. chembk.com [chembk.com]
- 4. 12223-23-3 | Disperse Orange 30 Disperse Orange SE-GL | Colorcom Group [colorcominternational.com]
- 5. Disperse Orange 30 | 12223-23-3 [chemicalbook.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]

- 8. solubilityofthings.com [solubilityofthings.com]
- 9. Disperse Orange 30 | TargetMol [targetmol.com]
- 10. researchgate.net [researchgate.net]
- 11. KR102060607B1 - The preparing method of disperse orange dye - Google Patents [patents.google.com]
- 12. journals.iau.ir [journals.iau.ir]
- 13. textilelearner.net [textilelearner.net]
- 14. autumnchem.com [autumnchem.com]
- 15. datasheets.scbt.com [datasheets.scbt.com]
- 16. chemos.de [chemos.de]
- 17. Propanenitrile, 3-[[2-(acetyloxy)ethyl][4-[(2,6-dichloro-4-nitrophenyl)azo]phenyl]amino]- (Disperse Orange 30) - Canada.ca [canada.ca]
- 18. researchgate.net [researchgate.net]
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